

An In-depth Technical Guide to 3,5-Difluorobenzaldehyde

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Compound of Interest

Compound Name: 3,5-Difluorobenzaldehyde

Cat. No.: B1330607

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This technical guide provides a comprehensive overview of **3,5-Difluorobenzaldehyde**, a key aromatic aldehyde utilized in organic synthesis and pharmaceutical development.^[1] It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis protocols, and safety considerations.

Core Properties and Identifiers

3,5-Difluorobenzaldehyde is a fluorinated aromatic compound recognized for its role as a versatile building block in the synthesis of complex molecules.^{[1][2][3]} The presence of two fluorine atoms on the benzene ring significantly influences its reactivity and makes it a valuable intermediate in medicinal chemistry and the creation of specialty chemicals.^[1]

The quantitative properties of **3,5-Difluorobenzaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ F ₂ O	[4][5]
Linear Formula	F ₂ C ₆ H ₃ CHO	
Molecular Weight	142.10 g/mol	[4]
Exact Mass	142.02302107 Da	[4]
CAS Number	32085-88-4	[4][5]
Physical State	White to light yellow powder/lumps or colorless liquid.[1]	[1][6]
Melting Point	25 °C	[1]
Density	1.296 g/mL at 20 °C	[7]
Refractive Index	n ₂₀ /D 1.493	[7]
Flash Point	56 °C / 132.8 °F	[6]
IUPAC Name	3,5-difluorobenzaldehyde	[4]
InChI Key	ASOFZHSTJHGQDT-UHFFFAOYSA-N	[4][8]
SMILES	C1=C(C=C(C=C1F)F)C=O	[4]

Synthesis and Experimental Protocols

Several synthetic routes for the preparation of **3,5-Difluorobenzaldehyde** have been documented. The choice of method often depends on the available starting materials, desired scale, and required purity.

This common method involves the formation of a Grignard reagent from a difluorobromobenzene precursor, followed by formylation.

- Detailed Methodology:
 - Magnesium turnings (28 g) are suspended in 60 ml of tetrahydrofuran (THF).[8]

- A solution of 3,5-difluoro-1-bromobenzene (200 g) in 800 ml of THF is added dropwise at a rate that maintains a gentle reflux, forming the Grignard reagent (3,5-difluorophenylmagnesium bromide).[8][9]
- After the addition is complete, the mixture is stirred at room temperature for an additional hour.[8]
- N,N-dimethylformamide (DMF) (91 g) is then added dropwise to the reaction mixture.[8]
- The mixture is stirred for another hour at room temperature.[8]
- To work up the reaction, 1,000 ml of 10% hydrochloric acid is added, and the mixture is stirred for one hour.[8]
- The product is extracted with 1,000 ml of ethyl acetate.[8]
- The organic layer is washed twice with saturated brine and dried with anhydrous sodium sulfate.[8]
- The solvent is evaporated to yield **3,5-difluorobenzaldehyde**.[8]

This method utilizes a nitrile precursor and a reducing agent.

- Detailed Methodology:

- A mixture of 3,5-difluorobenzonitrile (0.108 mol) and Raney alloy (15 g) is prepared in 90% formic acid (150 ml).[5]
- The mixture is refluxed for 2 hours.[5]
- The reaction is filtered while hot, and the filter cake is washed with water and then hexane.[5]
- The filtrate is extracted three times with hexane.[5]
- The combined hexane extracts are washed with water and dried over sodium sulfate.[5]
- Concentration of the solution yields the final product as a yellow oil.[5]

A more industrial approach involves the continuous oxidation of 3,5-difluorotoluene in a tubular reactor.

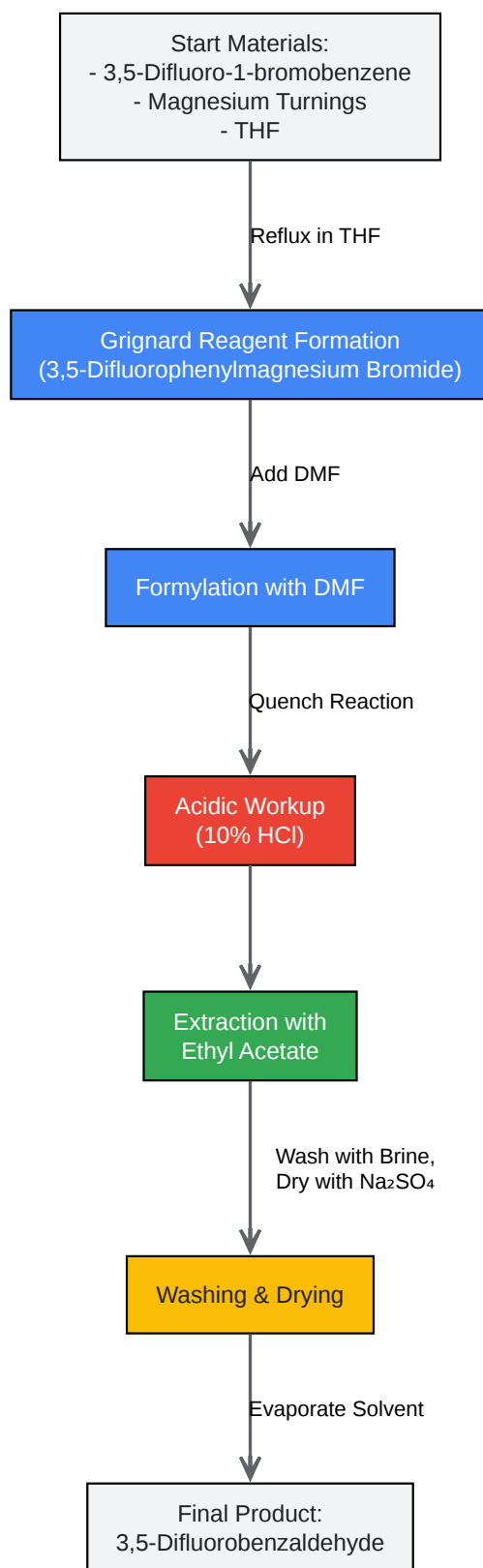
- Detailed Methodology:
 - The reaction uses 3,5-difluorotoluene as the raw material, hydrogen peroxide as the oxidant, and acetic acid as the solvent.[\[10\]](#)
 - A catalyst consisting of one or several metal ion complexes of cobalt, molybdenum, and bromine is employed.[\[10\]](#)
 - The process is carried out continuously in a tubular reactor under mild conditions.[\[10\]](#) This method is noted for its short reaction time, high raw material utilization, and enhanced safety and stability due to continuous operation.[\[10\]](#)

Applications in Research and Development

3,5-Difluorobenzaldehyde is a crucial raw material for synthesizing fine chemicals, including dyes, pesticides, and pharmaceutical intermediates.[\[1\]](#)[\[10\]](#) The fluorine substituents are known to enhance the efficacy, metabolic stability, and bioavailability of drug molecules, making this compound a valuable starting point for drug discovery programs.[\[2\]](#)

Visualization of Synthesis Workflow

The following diagram illustrates the logical flow of the Grignard reaction protocol for synthesizing **3,5-Difluorobenzaldehyde**.



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Caption: Workflow for **3,5-Difluorobenzaldehyde** synthesis via Grignard reaction.

Safety and Handling

3,5-Difluorobenzaldehyde is classified as a flammable liquid and vapor that causes skin and serious eye irritation.[4][6] It may also cause respiratory irritation.[4][6]

- **Handling:** Use in a well-ventilated area, preferably outdoors or in a fume hood.[6][11] Keep away from heat, sparks, open flames, and hot surfaces.[6] All equipment should be grounded to prevent static discharge.[6][12] Use non-sparking tools.[6] Avoid breathing mist, vapors, or spray.[6]
- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, and eye/face protection (chemical safety goggles).[6][13]
- **Storage:** Store in a cool, dry, and well-ventilated place.[6][12] Keep the container tightly closed, preferably under an inert atmosphere like nitrogen.[6]
- **First Aid:**
 - **Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[6]
 - **Skin:** Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice.[6]
 - **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[6]
- **Fire Fighting:** Use CO₂, dry chemical, or foam for extinction.[6] Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[6]
- **Disposal:** Dispose of contents and container to an approved waste disposal plant.[6]

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